Introduction: The Cyanoacetamide Core as a Privileged Scaffold

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Compound of Interest

Compound Name:	*n-(4-Chlorobenzyl)-2-cyanoacetamide*
CAS No.:	*66158-49-4*
Cat. No.:	*B1269942*

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In the landscape of medicinal chemistry and materials science, the cyanoacetamide functional group stands out as a uniquely versatile and reactive scaffold.[1] Its structure, which features both a nitrile and an amide group, allows it to serve as a foundational building block in the synthesis of a vast array of complex molecules, particularly heterocyclic compounds that are prevalent in many drug molecules.[2][3] The dual electronic nature and the presence of highly acidic methylene protons make cyanoacetamide and its derivatives indispensable precursors for a multitude of multicomponent reactions (MCRs), enabling the rapid and efficient construction of diverse molecular architectures.[1][4]

This guide focuses on a specific, valuable derivative: **N-(4-Chlorobenzyl)-2-cyanoacetamide**. By appending a 4-chlorobenzyl group, this molecule combines the intrinsic reactivity of the cyanoacetamide core with the physicochemical properties imparted by the halogenated aromatic ring. This modification not only influences its solubility and potential biological interactions but also preserves the key reactive sites necessary for further chemical elaboration. This document serves as a technical resource for researchers, chemists, and drug development professionals, providing in-depth insights into the molecule's properties,

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synthesis, reactivity, and safe handling, thereby empowering its strategic application in pioneering research endeavors.

Section 1: Physicochemical Properties & Spectroscopic Analysis

A thorough understanding of a molecule's fundamental properties is the bedrock of its successful application. This section details the key physical and chemical identifiers for **N-(4-Chlorobenzyl)-2-cyanoacetamide** and provides a predicted spectroscopic profile to aid in its characterization.

Core Properties

The essential physicochemical data for **N-(4-Chlorobenzyl)-2-cyanoacetamide** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	66158-49-4	[5][6][7]
Molecular Formula	$C_{10}H_9ClN_2O$	[5][8]
Molecular Weight	208.64 g/mol	[5][9]
IUPAC Name	N-(4-chlorobenzyl)-2-cyanoacetamide	[8]
Synonyms	N-[(4-chlorophenyl)methyl]-2-cyanoacetamide	[5][9]
Melting Point	120-122 °C	[9]
Appearance	White to off-white crystalline solid (Expected)	General Observation
InChI Key	UKKHUKFEKBKULS-UHFFFAOYSA-N	[5][8]

Structural Analysis & Predicted Spectroscopic Profile

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The structure of **N-(4-Chlorobenzyl)-2-cyanoacetamide** possesses several key features that dictate its chemical behavior and spectroscopic signature: a p-substituted chlorophenyl ring, a secondary amide linkage, an active methylene group, and a terminal nitrile. While experimental spectra for this specific compound are not widely published, a robust predicted profile can be constructed based on established principles of spectroscopic analysis.[10][11]

Caption: Chemical structure of **N-(4-Chlorobenzyl)-2-cyanoacetamide**.

- ^{1}H NMR Spectroscopy (Predicted):
  - Aromatic Protons (δ 7.3-7.5 ppm): Two doublets, integrating to 2H each, are expected for the AA'BB' system of the 1,4-disubstituted benzene ring.
  - Amide Proton (δ ~8.0-8.5 ppm): A broad triplet is anticipated for the N-H proton, coupling to the adjacent benzylic CH_2 group. Its chemical shift can be highly dependent on solvent and concentration.
  - Benzylic Protons (δ ~4.4 ppm): A doublet integrating to 2H is expected for the -CH_2- group adjacent to the nitrogen, coupled to the amide N-H.
  - Methylene Protons (δ ~3.4 ppm): A singlet integrating to 2H is predicted for the active methylene group (-CH_2-CN). The lack of coupling is a key identifying feature.
- ^{13}C NMR Spectroscopy (Predicted):
  - Amide Carbonyl (δ ~165 ppm): The C=O group of the amide will appear significantly downfield.
  - Aromatic Carbons (δ ~128-140 ppm): Four signals are expected: two for the protonated carbons and two for the quaternary carbons (one attached to the CH_2 group and one to the chlorine).
  - Nitrile Carbon (δ ~115 ppm): The C≡N carbon signal is characteristic and appears in this region.
  - Benzylic Carbon (δ ~43 ppm): The -CH_2- carbon of the benzyl group.

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- Methylene Carbon (δ ~25 ppm): The active methylene -CH_2- carbon, appearing most upfield.

- Infrared (IR) Spectroscopy (Predicted):[12]
  - N-H Stretch (3300-3350 cm^{-1}): A sharp to medium peak characteristic of a secondary amide.
  - C-H Stretches (Aromatic & Aliphatic, 2900-3100 cm^{-1}): Signals corresponding to the C-H bonds of the aromatic ring and methylene groups.
  - Nitrile Stretch (2240-2260 cm^{-1}): A sharp, medium-intensity peak, which is a highly diagnostic feature for the C≡N group.
  - Amide I Band (C=O Stretch, 1650-1680 cm^{-1}): A strong, prominent absorption.
  - Amide II Band (N-H Bend, 1530-1570 cm^{-1}): A medium to strong absorption.
  - C-Cl Stretch (1000-1100 cm^{-1}): A peak in the fingerprint region indicating the carbon-chlorine bond.

- Mass Spectrometry (MS) (Predicted):
  - Molecular Ion (M^+): A prominent peak at m/z 208, with a characteristic M+2 isotope peak at m/z 210 (approximately one-third the intensity of the M^+ peak) due to the presence of the ^{37}Cl isotope. This isotopic pattern is a definitive marker for a monochlorinated compound.
  - Key Fragments: Expect fragmentation patterns corresponding to the loss of the cyanoacetyl group and the formation of the stable 4-chlorobenzyl cation (m/z 125).

Section 2: Synthesis and Mechanistic Considerations

The preparation of N-substituted cyanoacetamides is a well-established transformation in organic synthesis.[3][13] The most direct and economical method involves the reaction of a primary amine with an alkyl cyanoacetate.[14]

Recommended Synthesis Protocol

This protocol describes a robust method for the laboratory-scale synthesis of **N-(4-Chlorobenzyl)-2-cyanoacetamide** from commercially available starting materials.

Objective: To synthesize **N-(4-Chlorobenzyl)-2-cyanoacetamide** via amidation of ethyl cyanoacetate.

Materials:

- 4-Chlorobenzylamine
- Ethyl cyanoacetate
- Ethanol (95%)
- Deionized Water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating mantle and magnetic stirrer
- Büchner funnel and filter paper

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 4-chlorobenzylamine (e.g., 14.16 g, 0.1 mol) and ethyl cyanoacetate (e.g., 11.31 g, 0.1 mol).
- Solvent Addition: Add 50 mL of 95% ethanol to the flask. The solvent facilitates a homogenous reaction mixture.
- Reaction: Heat the mixture to reflux (approximately 80-85 °C) with gentle stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC). The reaction is typically complete within 4-6 hours.

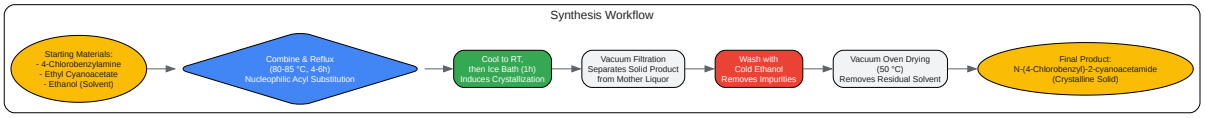
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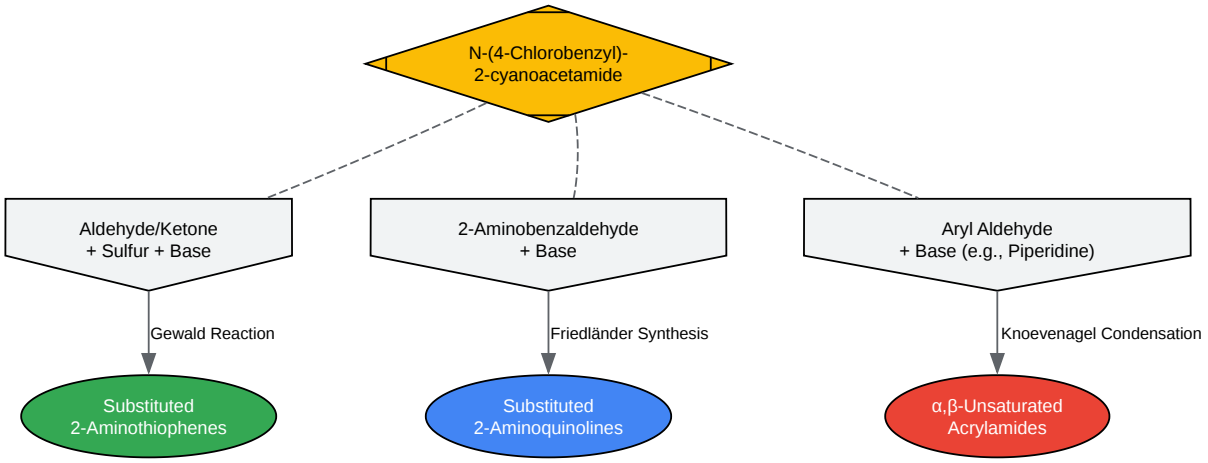
- Isolation: After the reaction is complete, allow the mixture to cool slowly to room temperature, and then place it in an ice bath for 1 hour to maximize crystallization.
- Filtration: Collect the precipitated solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake with two portions of cold (0 °C) 95% ethanol (2x 20 mL) to remove unreacted starting materials and impurities.[15]
- Drying: Dry the crystalline product in a vacuum oven at 50 °C to a constant weight. The expected product is a white or off-white solid.

Mechanistic Rationale and Workflow

The underlying mechanism is a nucleophilic acyl substitution. The nitrogen atom of 4-chlorobenzylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of ethyl cyanoacetate. This is followed by the elimination of ethanol as a leaving group to form the stable amide product.

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Caption: Role as a central hub for generating diverse heterocyclic scaffolds.

Potential Biological and Therapeutic Applications

While specific biological data for **N-(4-Chlorobenzyl)-2-cyanoacetamide** is limited, the broader class of cyanoacetamide derivatives has demonstrated significant activity across various therapeutic areas.

- Antimicrobial and Anticancer Activity: Many heterocyclic compounds synthesized from cyanoacetamide precursors have been evaluated for their potential as antibacterial and anticancer agents. [2][16]* Insecticidal Activity: Patents have described cyanoacetamide

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derivatives as key intermediates in the synthesis of novel insecticides and acaricides, suggesting potential applications in agrochemicals. [17]* Enzyme Inhibition: The scaffold can be elaborated to target specific enzyme active sites. For instance, related structures have been investigated as inhibitors of enzymes like cyclooxygenase (COX). [18]

Section 4: Safety, Handling, and Storage

As a laboratory chemical, **N-(4-Chlorobenzyl)-2-cyanoacetamide** requires careful handling. The following information is synthesized from safety data sheets of structurally related compounds, such as 2-cyanoacetamide and 4-chlorobenzyl cyanide, and should be considered best practice. [19][20]

Hazard Identification

Hazard Class	GHS Classification	Precautionary Statements (Selected)
Acute Toxicity	Oral: Harmful if swallowed. (H302)	P264, P270, P301+P312
Skin Irritation	Category 2: Causes skin irritation. (H315)	P280, P302+P352, P332+P313
Eye Irritation	Category 2A: Causes serious eye irritation. (H319)	P280, P305+P351+P338, P337+P313
Respiratory Irritation	STOT-SE 3: May cause respiratory irritation. (H335)	P261, P271, P304+P340

Recommended Handling and Storage Protocol

- Engineering Controls: Use only in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust. [19]* Personal Protective Equipment (PPE):
    - Eye/Face Protection: Wear chemical safety goggles or a face shield. [20] * Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
    - Skin and Body Protection: Wear a laboratory coat.

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- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. * Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents, strong acids, and strong bases. [20]* Spill Response: In case of a spill, avoid generating dust. Carefully sweep up the solid material, place it in a sealed container for disposal, and clean the area with a wet cloth.

Conclusion

N-(4-Chlorobenzyl)-2-cyanoacetamide emerges not merely as another chemical compound, but as a highly strategic and enabling tool for chemical innovation. Its synthesis is straightforward, and its true power is unlocked through the versatile reactivity of its cyanoacetamide core. For researchers in drug discovery and materials science, it represents a readily accessible starting point for constructing vast libraries of complex heterocyclic molecules via powerful synthetic strategies like multicomponent reactions. By understanding its properties, synthesis, and reactivity, scientists can leverage this compound to accelerate the discovery of novel molecules with significant therapeutic or industrial potential.

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